

# An In-depth Technical Guide to the Physical Properties of 1,1-Dimethoxyethane

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## Compound of Interest

Compound Name: 1,1-Dimethoxyethane

Cat. No.: B165179

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This technical guide provides a comprehensive overview of the key physical properties of **1,1-Dimethoxyethane**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require precise data and standardized methodologies for the characterization of this compound.

## Quantitative Physical Properties

The physical properties of **1,1-Dimethoxyethane** are summarized in the table below. These values are critical for a variety of applications, including reaction condition optimization, purification process design, and formulation development.

Physical Property	Value	Conditions
Boiling Point	64-64.5 °C	At standard atmospheric pressure[1][2][3]
Density	0.85015 g/cm <sup>3</sup>	At 20 °C/4 °C[1][4]
0.852 g/mL	At 25 °C[2][5][6]	

## Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standard laboratory protocols for measuring the boiling point and density of liquid samples such as **1,1-Dimethoxyethane**.

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure[7]. For accurate determination, especially with limited sample volumes, the micro-boiling point method is recommended[8][9].

#### Protocol: Micro-Boiling Point Determination

- Sample Preparation: Add approximately 0.5 mL of **1,1-Dimethoxyethane** into a small test tube. Introduce a small magnetic stirrer bar for gentle and even heating[8][9].
- Apparatus Setup:
  - Place the test tube in a heating block on a hot plate stirrer.
  - Clamp a thermometer such that its bulb is positioned approximately 1 cm above the liquid's surface[9]. This ensures the temperature of the vapor is measured as the liquid refluxes.
  - Insert a capillary tube, sealed at one end, into the test tube with the open end submerged in the liquid.
- Heating and Observation:
  - Begin gentle stirring and heating of the sample.
  - Observe for the formation of a "reflux ring," which is a zone of condensing vapor on the inner wall of the test tube[8][9]. The thermometer bulb should be level with this ring for an accurate reading.
  - As the temperature approaches the boiling point, a steady stream of bubbles will emerge from the capillary tube[10].
- Measurement:
  - The temperature at which a continuous and rapid stream of bubbles is observed is the boiling point[10].
  - The temperature should remain stable at this point as the liquid refluxes[9].

- **Pressure Correction:** It is crucial to record the atmospheric pressure at the time of the measurement. The observed boiling point can be corrected to standard pressure (760 mmHg) to ensure comparability of data[9].

Density is a fundamental physical property defined as mass per unit volume. The pycnometer method is a highly accurate technique for determining the density of liquids[11].

#### Protocol: Density Determination using a Pycnometer

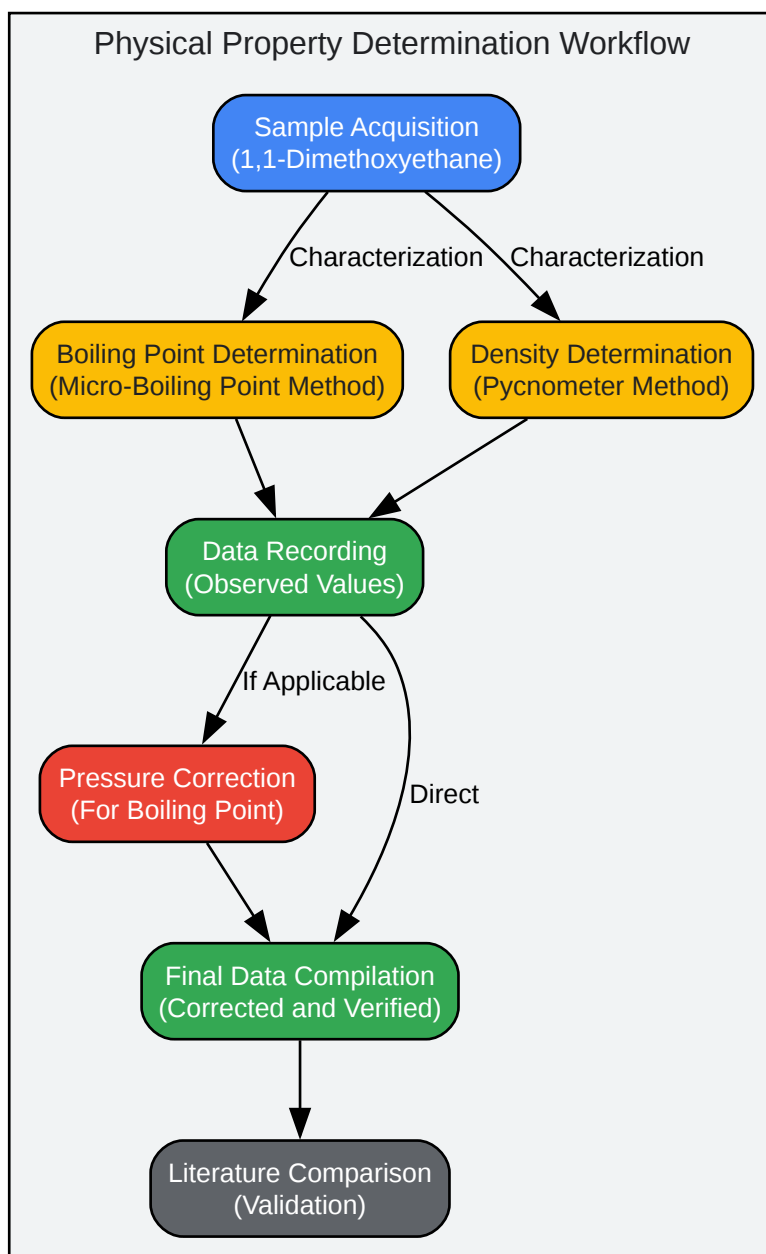
- **Preparation:**
  - Thoroughly clean and dry a pycnometer of a known volume.
  - Allow the pycnometer to equilibrate to the desired temperature (e.g., 20 °C or 25 °C) in a temperature-controlled water bath.
- **Mass of Empty Pycnometer:** Accurately weigh the empty, dry pycnometer on an analytical balance. Record this mass.
- **Mass of Pycnometer with Sample:**
  - Fill the pycnometer with **1,1-Dimethoxyethane**, ensuring no air bubbles are trapped.
  - Place the filled pycnometer back into the temperature-controlled bath to allow the liquid to reach the target temperature. The volume will adjust due to thermal expansion or contraction.
  - Carefully remove any excess liquid that may have expanded out of the capillary opening.
  - Dry the exterior of the pycnometer and weigh it again. Record this mass.
- **Calculation:** The density ( $\rho$ ) is calculated using the following formula:

$$\rho = (\text{mass of pycnometer with sample} - \text{mass of empty pycnometer}) / \text{volume of pycnometer}$$

This method relies on the accurate measurement of mass and the precise known volume of the pycnometer[11][12].

## Workflow for Physical Property Determination

The logical flow of determining and verifying the physical properties of a chemical compound like **1,1-Dimethoxyethane** is illustrated in the diagram below. This process ensures data accuracy and reliability.



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Caption: Workflow for the determination of physical properties.

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